

# melting point and congealing temperature of stearic acid

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An In-depth Technical Guide to the Melting and Congealing Temperatures of **Stearic Acid**

## Introduction

**Stearic acid**, systematically known as octadecanoic acid ( $C_{18}H_{36}O_2$ ), is a saturated fatty acid with an 18-carbon chain.[1] It is one of the most common fatty acids found in nature, present in both animal and vegetable fats.[1] At room temperature, it exists as a white, waxy, or somewhat glossy solid.[2][3] Its physical properties, particularly its melting and congealing points, are critical for its wide range of applications in pharmaceuticals, cosmetics, food manufacturing, and industrial processes.[1]

This guide provides a comprehensive technical overview of the melting and congealing characteristics of **stearic acid**, intended for researchers, scientists, and professionals in drug development. It covers the quantitative values, detailed experimental protocols for their determination, and the fundamental principles of its phase transition behavior.

## Melting Point and Congealing Temperature

The melting point of a crystalline solid is the temperature at which it transitions from a solid to a liquid state. Conversely, the congealing temperature (or freezing point) is the temperature at which a liquid transitions to a solid. For a pure substance, the melting and congealing temperatures are identical. However, the presence of impurities, such as other fatty acids (e.g., palmitic acid), can cause the substance to melt or congeal over a range of temperatures.[4][5]

Commercial **stearic acid** is often a mixture of stearic and palmitic acids, which affects its physical properties.<sup>[1]</sup> The grade of **stearic acid** (e.g., reagent, laboratory, or specific purity percentages) significantly influences its observed melting point.<sup>[2]</sup>

## Quantitative Data

The table below summarizes the melting and congealing points of **stearic acid** from various sources, reflecting differences in purity and grade.

Parameter	Grade/Purity	Temperature Range (°C)	Temperature Range (°F)	Reference(s)
Melting Point	High Purity/General	69.4 - 69.6 °C	156.9 - 157.3 °F	[1]
Melting Point	Analytical Standard	69 - 71 °C	156.2 - 159.8 °F	
Melting Point	Reagent Grade	67 - 69 °C	152.6 - 156.2 °F	[2]
Melting Point	Technical/Commercial	53 - 63 °C	127.4 - 145.4 °F	[6]
Melting Point	Laboratory Grade	55 - 56 °C	131 - 132.8 °F	[2]
Congeeing Temperature	Pharmacopeial Standard	Not lower than 54 °C	Not lower than 129.2 °F	[7]
Titre (Solidification)	Technical Data	54 - 57 °C	129.2 - 134.6 °F	[8]

## Experimental Protocols

The determination of melting and congealing points can be performed using several established methods, ranging from simple laboratory setups to standardized instrumental techniques.

### Capillary Tube Method (Heating Curve)

This is a common and straightforward method for determining the melting point.

Principle: A small, uniform sample of the substance is heated slowly in a controlled-temperature bath. The temperatures at which melting begins and is complete are observed. For a pure substance, this occurs over a very narrow range. Plotting temperature against time reveals a plateau, where the added heat energy is absorbed as the latent heat of fusion without a change in temperature.

Apparatus:

- 250 cm<sup>3</sup> Beaker (for water bath)
- Boiling tube or test tube
- Thermometer (0–100°C) with 0.1°C resolution
- Stop clock or timer
- Clamp, stand, and boss
- Controlled heat source (e.g., hot plate, Bunsen burner)
- **Stearic acid** sample

Procedure:

- Place approximately 5 grams of **stearic acid** into a boiling tube.
- Insert a thermometer into the solid **stearic acid**, ensuring the bulb is fully immersed.
- Clamp the boiling tube in a beaker of water (water bath), ensuring the water level is above the level of the **stearic acid**.<sup>[9]</sup>
- Begin heating the water bath gently and start the timer.
- Record the temperature of the **stearic acid** at regular intervals (e.g., every 30 or 60 seconds).<sup>[10]</sup>

- Continue recording the temperature until the **stearic acid** has completely melted and the temperature has risen by a further 5-10°C.[4]
- Plot a graph of temperature (Y-axis) versus time (X-axis). The flat portion (plateau) of the curve indicates the melting point of the substance.[4]

## Cooling Curve Method (Congealing Point)

This method is used to determine the congealing or freezing point.

Principle: A molten sample is allowed to cool at a steady rate. The temperature is monitored over time. As the substance crystallizes and solidifies, it releases the latent heat of fusion, causing the temperature to remain constant for a period. This temperature plateau corresponds to the congealing point.

Procedure:

- Using the apparatus from the melting point determination, heat the **stearic acid** sample until it is completely molten, approximately 10-15°C above its expected melting point.[11]
- Turn off the heat source and remove the boiling tube from the water bath, placing it in a test tube rack to cool in the ambient air.[4]
- Start the timer and begin recording the temperature of the **stearic acid** at regular intervals (e.g., every 30 or 60 seconds) as it cools.[10]
- Continue recording until the **stearic acid** is completely solid and the temperature has dropped a further 5-10°C.
- Plot a graph of temperature (Y-axis) versus time (X-axis). The plateau observed during cooling indicates the congealing temperature.

## Standardized Methods

For regulatory and quality control purposes, standardized methods are employed.

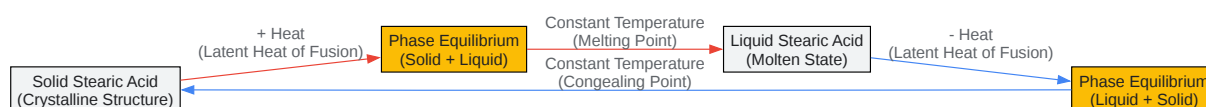
- AOCS Official Method Cc 14-59, Congeal Point: This method measures the solidification temperature of fats. While specified for a temperature range of 25-45°C, its principles are

applicable. The congeal point is defined by the specific conditions of the test, which involves controlled cooling and observation of solidification.[12][13]

- **Pharmacopeial Method for Congealing Temperature:** This procedure involves melting the substance to a temperature no more than 20°C above its congealing point and pouring it into a specialized apparatus. The sample is cooled in a constant-temperature bath set 4-5°C below the expected congealing point. The sample is stirred continuously as it cools. The congealing point is taken as the average of at least four consecutive temperature readings that lie within a 0.2°C range after cooling has halted or slightly reversed.[7]
- **Differential Scanning Calorimetry (DSC):** This instrumental technique provides highly accurate data on thermal transitions. A sample and a reference are subjected to a controlled temperature program, and the difference in heat flow required to maintain them at the same temperature is measured. The resulting thermogram shows a distinct endothermic peak during melting, from which the onset temperature and the peak temperature (often reported as the melting point) can be determined with high precision.[14][15]

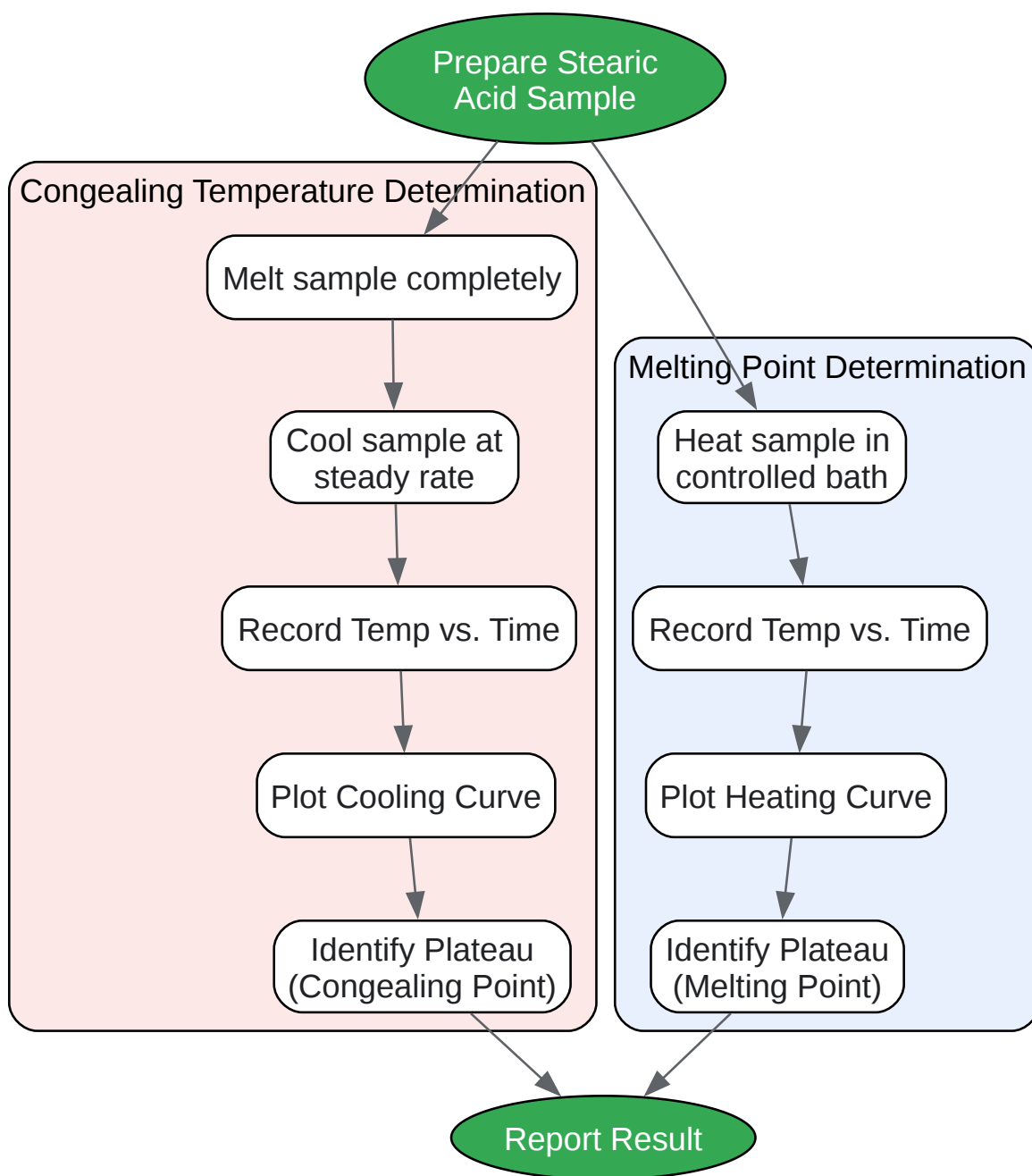
## Visualization of Phase Transitions

The following diagrams illustrate the theoretical and experimental aspects of **stearic acid's** phase transitions.



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Caption: Phase transition pathway for **stearic acid**.



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Caption: Experimental workflow for thermal analysis.

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